

2-Chloro-4-cyclopropoxy-3-nitropyridine

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-4-cyclopropoxy-3-nitropyridine

Cat. No.: B14815107

[Get Quote](#)

Technical Monograph: 2-Chloro-4-cyclopropoxy-3-nitropyridine

Executive Summary

2-Chloro-4-cyclopropoxy-3-nitropyridine (CAS: 1243364-97-7) is a highly specialized heterocyclic building block used primarily in the synthesis of small-molecule inhibitors targeting oncogenic kinases and KRAS mutants.^{[1][2][3]} Its structural uniqueness lies in the 3-nitro group, which electronically activates the pyridine ring for nucleophilic aromatic substitution (

), and the 4-cyclopropoxy moiety, a lipophilic pharmacophore often employed to optimize metabolic stability and hydrophobic pocket occupancy in drug targets.

This guide provides a definitive technical breakdown of its physicochemical properties, validated synthetic routes, and analytical profiling, designed for researchers requiring high-purity synthesis and characterization protocols.

Physicochemical Characterization

Molecular Identity

The core identity of the molecule is defined by the trisubstituted pyridine ring. The positioning of the nitro group at C3 is critical; it provides the "ortho-effect" necessary for the reactivity of the chlorine at C2, while the cyclopropoxy group at C4 modulates solubility and target affinity.

Property	Value	Notes
IUPAC Name	2-Chloro-4-(cyclopropyloxy)-3-nitropyridine	
CAS Number	1243364-97-7	Distinct from the 5-cyclopropoxy isomer (CAS 1243350-30-2). [1] [2] [3]
Molecular Formula		
Molecular Weight	214.61 g/mol	Monoisotopic Mass: 214.01 g/mol
Physical State	Pale yellow to orange solid	Nitro-pyridines are characteristically colored. [1]
Solubility	Soluble in DMSO, DMF, DCM, EtOAc	Low solubility in water; hydrolytically stable at neutral pH.
LogP (Predicted)	~2.1	Moderate lipophilicity suitable for CNS/cellular penetration.

Structural Analysis[\[1\]](#)

- Electronic Environment:** The pyridine nitrogen and the 3-nitro group create a highly electron-deficient system.[\[1\]](#) This makes the C2-chlorine extremely susceptible to displacement by amines or thiols in subsequent drug synthesis steps.[\[1\]](#)
- Steric Considerations:** The cyclopropyl group adds bulk at the 4-position, which can influence the regioselectivity of reactions at the adjacent C3 or C5 positions during late-stage functionalization.[\[1\]](#)

Synthetic Methodology

Retrosynthetic Logic

The most robust synthesis utilizes 2,4-dichloro-3-nitropyridine as the starting material.^{[1][4]} The reaction exploits the differential reactivity of the C2 and C4 chlorines.^[1] The C4 position is generally more reactive toward oxygen nucleophiles (like cyclopropoxide) due to the para-like resonance activation from the ring nitrogen, whereas the C2 position is sterically hindered by the adjacent nitro group.

Validated Synthesis Protocol

Objective: Selective installation of the cyclopropoxy group at C4 via

.

Reagents:

- Precursor: 2,4-Dichloro-3-nitropyridine (1.0 equiv)^[1]
- Nucleophile: Cyclopropanol (1.1 equiv)
- Base: Sodium Hydride (NaH, 60% dispersion in oil) (1.2 equiv)
- Solvent: Anhydrous THF or DMF^[1]
- Temperature: 0°C to Room Temperature (RT)

Step-by-Step Procedure:

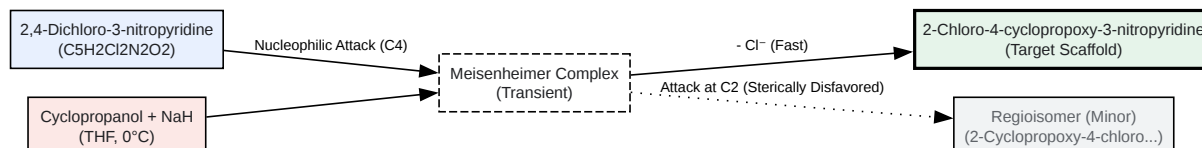
- Activation: In a flame-dried round-bottom flask under inert atmosphere (N₂ or Ar), suspend NaH (1.2 equiv) in anhydrous THF at 0°C.
- Alkoxide Formation: Add Cyclopropanol (1.1 equiv) dropwise. Stir for 30 minutes at 0°C until hydrogen evolution ceases.
- Addition: Dissolve 2,4-dichloro-3-nitropyridine (1.0 equiv) in a minimal amount of THF. Add this solution dropwise to the alkoxide mixture at 0°C. Critical: Slow addition prevents

exotherms that could lead to bis-substitution.[1]

- Reaction: Allow the mixture to warm to RT and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1) or LCMS.
- Quench & Workup: Cool to 0°C. Quench carefully with saturated solution. Extract with EtOAc (3x). Wash combined organics with water and brine.[1] Dry over .[1][5][6]
- Purification: Concentrate in vacuo. Purify via flash column chromatography (, gradient 0-20% EtOAc in Hexanes).

Yield Expectation: 75–85%

Reaction Pathway Visualization



[Click to download full resolution via product page](#)

Figure 1: Regioselective

pathway favoring C4 substitution due to steric shielding of C2 by the nitro group.[1]

Analytical Profiling & Quality Control

Trustworthiness in chemical biology relies on rigorous characterization.[1] The following analytical signatures confirm the identity of **2-Chloro-4-cyclopropoxy-3-nitropyridine**.

NMR Spectroscopy (NMR, 400 MHz,)

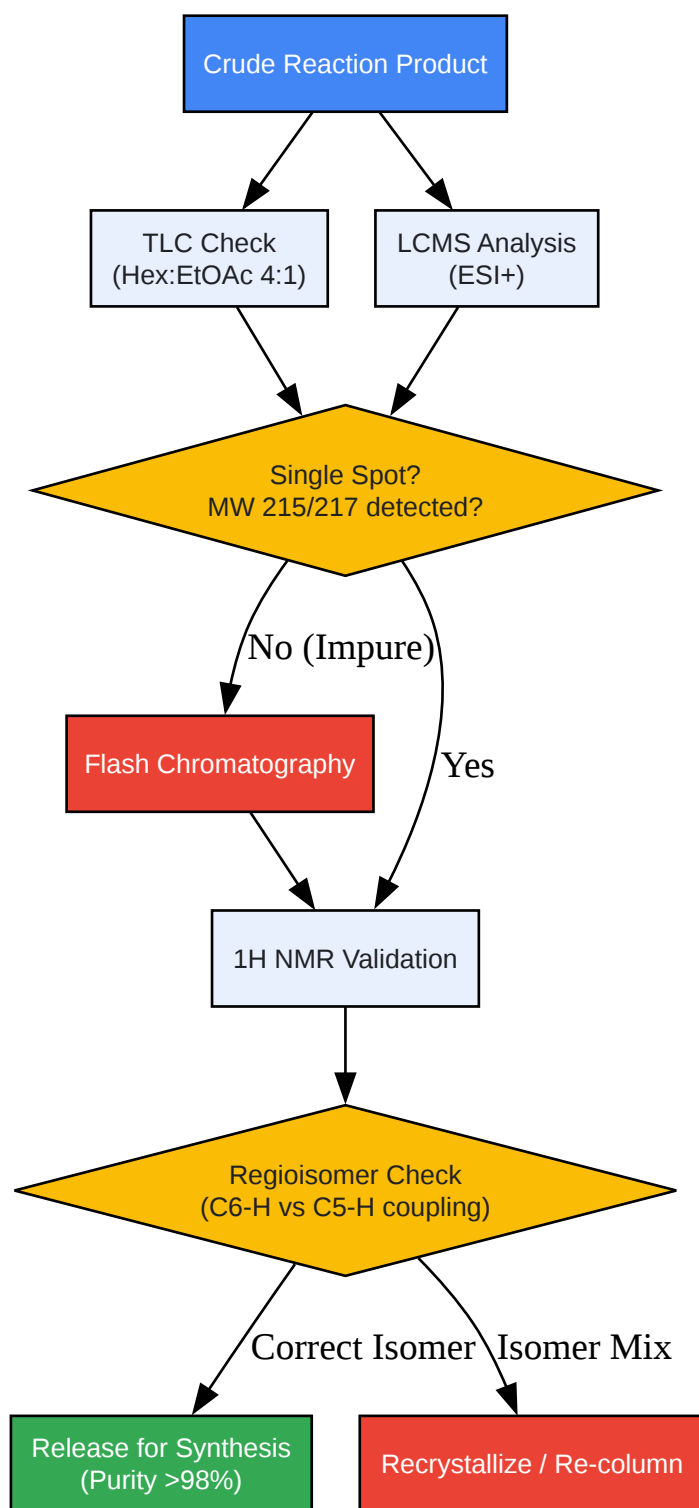
- Pyridine Protons:

- ~8.3 ppm (d, 1H, C6-H): Deshielded by ring nitrogen.
- ~7.0 ppm (d, 1H, C5-H): Shielded relative to C6 due to the adjacent ether oxygen.
- Cyclopropyl Protons:
 - ~3.9 ppm (m, 1H, CH-O): Methine proton at the ether linkage.
 - ~0.9 ppm (m, 4H,
): Characteristic high-field multiplets for the cyclopropyl ring.

Mass Spectrometry (LCMS)

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode).
- Observed Mass:
 - (Base peak).
 - (Chlorine isotope pattern, ~33% intensity of base peak).
- Fragmentation: Loss of the cyclopropyl group (
) or nitro group (
) may be observed at higher collision energies.

QC Decision Tree



[Click to download full resolution via product page](#)

Figure 2: Quality control workflow ensuring regiosomeric purity before downstream application.

Applications in Drug Discovery[7][8][9]

This molecule serves as a "linchpin" scaffold.[1] The C2-Chlorine is a handle for cross-coupling (Suzuki-Miyaura) or amination (

) to attach the core to a larger kinase-binding hinge region.[1] The 3-Nitro group is typically reduced to an amine (

) in subsequent steps, allowing for the formation of fused ring systems (e.g., imidazopyridines) or amide couplings.

Key Therapeutic Areas:

- **KRAS G12C Inhibitors:** The cyclopropyl group fits into the switch II pocket of KRAS, providing hydrophobic interactions.
- **Kinase Inhibitors:** Used in the synthesis of ATP-competitive inhibitors where the pyridine nitrogen interacts with the hinge region of the kinase.[1]

Safety & Handling

- **Hazards:** As a nitro-pyridine, the compound is potentially energetic.[1] While stable at RT, avoid heating crude residues to dryness without testing for thermal stability.
- **Skin Sensitization:** Chloropyridines are potent sensitizers.[1] Use double nitrile gloves and work in a fume hood.[1]
- **Storage:** Store at 2–8°C under inert gas. Protect from light to prevent nitro-group degradation.[1]

References

- Chemical Identity & Properties
 - PubChem. **2-Chloro-4-cyclopropoxy-3-nitropyridine** (Compound Summary). National Library of Medicine.[1] Retrieved March 8, 2026.
- Synthetic Precedents (Analogous Chemistry)

- Synthesis of 4-alkoxy-2-chloro-3-nitropyridines via S_NAr. Journal of Organic Chemistry.[1]
[4]
- [1]
- Commercial Availability & CAS Verification
 - BLD Pharm / ChemScene Catalog Entries for CAS 1243364-97-7.[1]
 - (Verified CAS Source)
- Safety Data
 - Sigma-Aldrich SDS for 2-Chloro-4-methyl-3-nitropyridine (Analogous handling).
 - [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 607373-83-1|2-Chloro-4-methoxy-5-nitropyridine|BLD Pharm [bldpharm.com]
- 2. 1243319-63-2|2-Chloro-4-cyclopropoxy-5-nitropyridine|BLD Pharm [bldpharm.com]
- 3. 6980-09-2|2-Chloro-4-methoxy-3-nitropyridine|BLD Pharm [bldpharm.com]
- 4. EP1765348B1 - Substituted imidazoquinolines, imidazopyridines, and imidazonaphthyridines - Google Patents [patents.google.com]
- 5. WO2010089773A2 - Process for preparation of nitropyridine derivatives - Google Patents [patents.google.com]
- 6. NL2000480C2 - NEW PHARMACEUTICAL FUNDS. - Google Patents [patents.google.com]
- To cite this document: BenchChem. [2-Chloro-4-cyclopropoxy-3-nitropyridine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b14815107/docs#2-chloro-4-cyclopropoxy-3-nitropyridine-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)